

1,3-Dibromo-2-methylpropane molecular weight and formula

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Compound of Interest

Compound Name: 1,3-Dibromo-2-methylpropane

Cat. No.: B1585101

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In-Depth Technical Guide: 1,3-Dibromo-2-methylpropane

This guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **1,3-Dibromo-2-methylpropane**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Data

1,3-Dibromo-2-methylpropane is a halogenated hydrocarbon utilized in various organic synthesis applications. A summary of its key quantitative data is presented below.

Property	Value	Citations
Molecular Formula	C4H8Br2	[1][2][3][4][5][6][7]
Molecular Weight	215.91 g/mol	[2][6]
Alternate Molecular Weight	215.9143 g/mol	[1][3]
Alternate Molecular Weight	215.92 g/mol	[4][5][7]
Density	1.779 g/cm ³	[3]
Boiling Point	177.5°C at 760 mmHg	[3]
Alternate Boiling Point	175 °C	[4]
Flash Point	48.8°C	[3]
Refractive Index	1.505	[3]
Vapor Pressure	1.4 mmHg at 25°C	[3]
CAS Number	28148-04-1	[1][2][3]

Hypothetical Experimental Protocol: Synthesis of 1,3-Dibromo-2-methylpropane

This section details a representative method for the synthesis of **1,3-Dibromo-2-methylpropane** from 2-methyl-1,3-propanediol.

Objective: To synthesize **1,3-Dibromo-2-methylpropane** via a nucleophilic substitution reaction.

Materials:

- 2-methyl-1,3-propanediol
- Phosphorus tribromide (PBr₃)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution

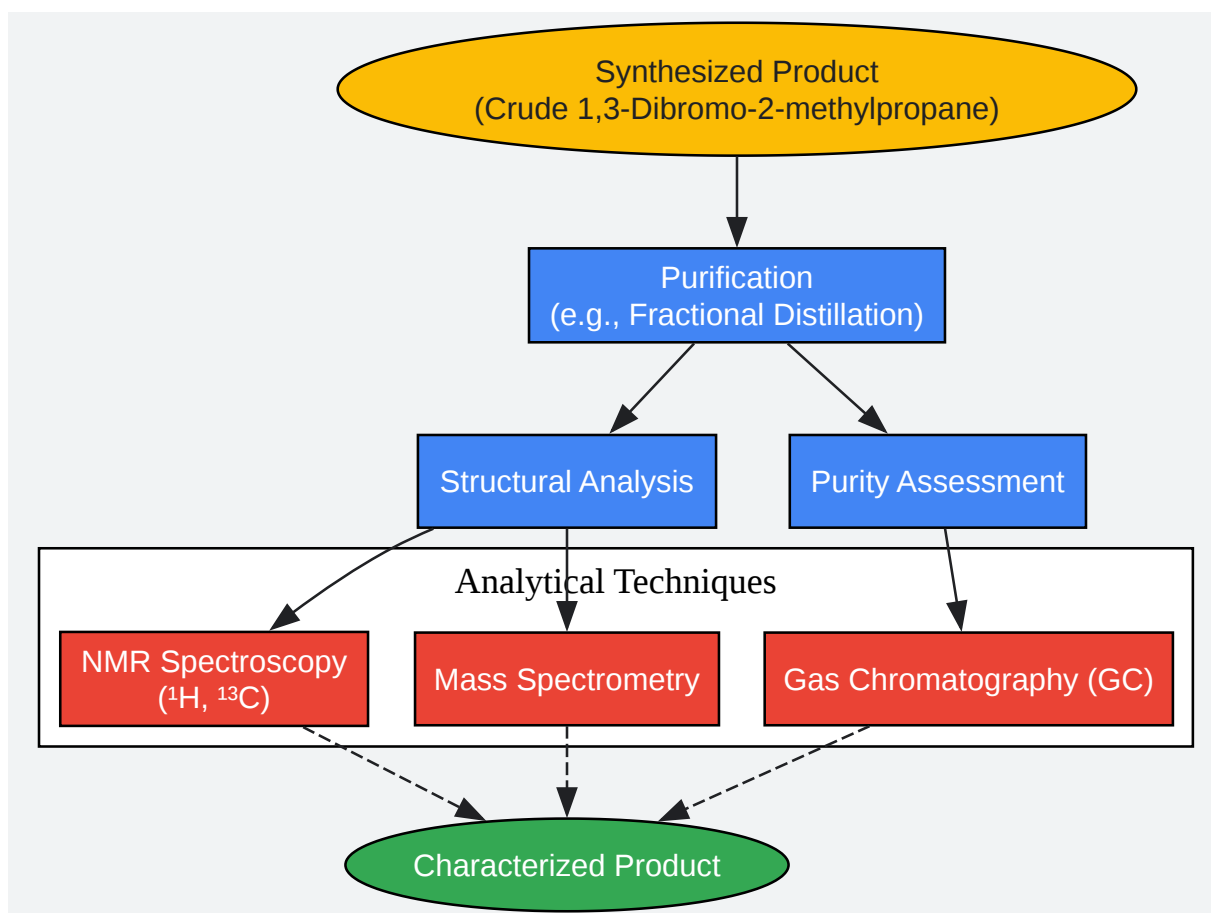
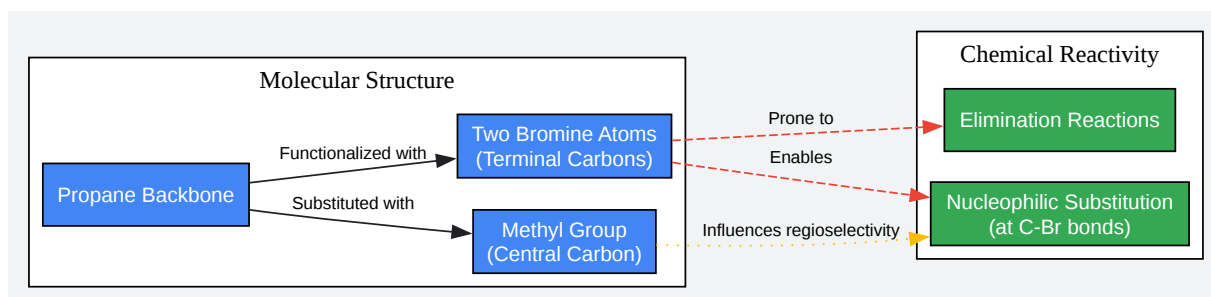
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve 2-methyl-1,3-propanediol in anhydrous diethyl ether.
- Cool the flask in an ice bath.
- Slowly add phosphorus tribromide to the solution via the dropping funnel with constant stirring.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature.
- Gently heat the mixture to reflux for 2-3 hours.
- Cool the reaction mixture and slowly pour it over crushed ice.
- Transfer the mixture to a separatory funnel and wash it with a saturated sodium bicarbonate solution, followed by water.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent by rotary evaporation.
- Purify the crude product by fractional distillation to obtain **1,3-Dibromo-2-methylpropane**.

Visualized Workflows and Relationships

To further elucidate the concepts, the following diagrams illustrate the logical relationship of the compound's structure to its reactivity and a general experimental workflow for its analysis.



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